Application Note: Synthesis of 2-(1-Methoxycyclopentyl)ethanamine Hydrochloride[1]

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Compound of Interest

Compound Name:	*2-(1-Methoxycyclopentyl)ethanamine;hydrochloride*
CAS No.:	*2344685-77-2*
Cat. No.:	*B2462813*

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Introduction & Retrosynthetic Analysis

The target molecule, 2-(1-Methoxycyclopentyl)ethanamine hydrochloride, features a gem-disubstituted cyclopentane ring containing a tertiary ether and a primary ethylamine chain. This structural arrangement presents specific synthetic challenges, primarily the formation of a quaternary center bearing an oxygen atom and the subsequent prevention of elimination reactions during functionalization.

Retrosynthetic Strategy

To ensure high fidelity and scalability, we adopt a convergent linear approach. The synthesis is disconnected at the amine (via reduction) and the ether (via O-methylation), tracing back to cyclopentanone as the starting material.

- Target: 2-(1-Methoxycyclopentyl)ethanamine HCl[1]

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- Precursor 1: 2-(1-Methoxycyclopentyl)acetonitrile (Nitrile reduction).
- Precursor 2: 2-(1-Hydroxycyclopentyl)acetonitrile (O-methylation of tertiary alcohol).
- Starting Material: Cyclopentanone + Acetonitrile (Nucleophilic addition).

Reaction Pathway Diagram[2]



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Caption: Linear synthetic pathway from Cyclopentanone to the target amine salt.

Safety & Pre-Experimental Considerations

Critical Hazards:

- n-Butyllithium (n-BuLi): Pyrophoric. Handle strictly under inert atmosphere (Argon/Nitrogen).
- Methyl Iodide (MeI): Potent alkylating agent, suspected carcinogen, and neurotoxin. Use in a well-ventilated fume hood.
- Lithium Aluminum Hydride (LiAlH4): Reacts violently with water. Use anhydrous solvents and quench with extreme caution.
- Acetonitrile (Lithiated): The anion is stable at low temperatures but can polymerize or degrade if warmed prematurely.

Solvent Preparation:

- THF: Must be distilled from sodium/benzophenone or dried via a solvent purification system immediately before use.
- DMF: Anhydrous grade required for the methylation step.

Detailed Experimental Protocol

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Step 1: Synthesis of 1-(Cyanomethyl)cyclopentan-1-ol

Objective: Create the quaternary carbon center via nucleophilic attack of the acetonitrile anion on cyclopentanone.

Rationale: Standard base-catalyzed condensation (KOH/MeOH) often leads to dehydration, yielding the alkene (cyclopentylideneacetonitrile). To retain the hydroxyl group for subsequent methylation, we use lithioacetonitrile generated kinetically at -78°C.

- Setup: Flame-dry a 500 mL three-neck round-bottom flask (RBF) equipped with a magnetic stir bar, temperature probe, and nitrogen inlet.
- Reagent Generation:
  - Add anhydrous THF (150 mL) and acetonitrile (2.2 equiv, 110 mmol). Cool to -78°C (dry ice/acetone bath).
  - Dropwise add n-BuLi (2.5 M in hexanes, 2.1 equiv, 105 mmol) over 30 minutes. Maintain internal temperature below -70°C.
  - Observation: A white suspension of lithioacetonitrile may form. Stir for 45 minutes at -78°C.
- Addition:
  - Dissolve cyclopentanone (1.0 equiv, 50 mmol) in 20 mL anhydrous THF.
  - Add the ketone solution dropwise to the lithioacetonitrile mixture over 20 minutes.
- Reaction: Stir at -78°C for 2 hours, then allow the mixture to warm slowly to 0°C over 1 hour.
- Workup:
  - Quench with saturated aqueous NH_4Cl (50 mL) while stirring vigorously.
  - Extract with Ethyl Acetate (3 x 50 mL).

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- Wash combined organics with brine, dry over anhydrous Na2SO4, and concentrate under reduced pressure.

- Purification: The crude oil is typically sufficiently pure. If necessary, purify via flash column chromatography (Hexanes/EtOAc 8:2).
  - Expected Yield: 85-90%.
  - Key Data: IR signal for -OH (~3400 cm^{-1}) and -CN (~2250 cm^{-1}).

Step 2: O-Methylation to 2-(1-Methoxycyclopentyl)acetonitrile

Objective: Convert the tertiary alcohol to a methyl ether.

Rationale: Tertiary alcohols are sterically hindered and prone to elimination. Sodium Hydride (NaH) is used to form the alkoxide, followed by reaction with the highly reactive Methyl Iodide (MeI).

- Setup: Flame-dry a 250 mL RBF under nitrogen.
- Deprotonation:
  - Suspend NaH (60% dispersion in oil, 1.5 equiv) in anhydrous DMF (50 mL) at 0°C.
  - Dissolve the alcohol from Step 1 (1.0 equiv) in DMF (10 mL) and add dropwise to the NaH suspension.
  - Stir at 0°C for 30 minutes, then at room temperature (RT) for 30 minutes until hydrogen evolution ceases.
- Methylation:
  - Cool back to 0°C. Add Methyl Iodide (2.0 equiv) dropwise.
  - Allow to warm to RT and stir overnight (12-16 hours).
- Workup:

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- Pour the mixture carefully into ice water (200 mL).
- Extract with Diethyl Ether (3 x 75 mL). (Ether is preferred to facilitate DMF removal).
- Wash organics with water (2x) and brine (1x). Dry over $MgSO_4$ and concentrate.

- Purification: Distillation or flash chromatography (Hexanes/EtOAc 9:1).
  - Note: Ensure complete removal of starting alcohol, as it interferes with the next step.

Step 3: Reduction to 2-(1-Methoxycyclopentyl)ethanamine

Objective: Reduce the nitrile group to a primary amine.

Rationale:Lithium Aluminum Hydride ($LiAlH_4$) is the reagent of choice for reducing nitriles to primary amines without affecting the ether linkage.

- Setup: Flame-dry a 500 mL RBF fitted with a reflux condenser under nitrogen.
- Reagent Prep:
  - Suspend $LiAlH_4$ (2.0 equiv) in anhydrous THF (100 mL) at 0°C.
- Addition:
  - Dissolve the nitrile from Step 2 (1.0 equiv) in THF (20 mL).
  - Add dropwise to the $LiAlH_4$ suspension. The reaction is exothermic; control the addition rate.
- Reaction:
  - Once addition is complete, warm to RT, then heat to reflux (66°C) for 4 hours.
  - Cool to 0°C.[2]
- Fieser Quench (Critical):

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- For every x grams of LiAlH4 used, add:
  - x mL water (very slowly).
  - x mL 15% NaOH solution.
  - 3x mL water.
- Stir until the gray precipitate turns white and granular.

- Isolation:
  - Filter through a pad of Celite. Rinse the pad with THF.
  - Concentrate the filtrate to yield the free base amine as a pale yellow oil.

Step 4: Hydrochloride Salt Formation

Objective: Isolate the stable hydrochloride salt.

- Dissolve the free base oil in anhydrous Diethyl Ether (approx. 10 mL/g amine).
- Cool to 0°C.
- Add 2.0 M HCl in Diethyl Ether dropwise with stirring until the solution is acidic (pH < 3, test with damp pH paper).
- A white precipitate will form immediately.
- Filter the solid, wash with cold ether, and dry under vacuum.
- Recrystallization: If hygroscopic or impure, recrystallize from Isopropanol/Ether.

Quality Control & Characterization

Expected Analytical Data

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Parameter	Specification	Notes
Appearance	White crystalline solid	Hygroscopic; store in desiccator.
^{1}H NMR (D_2O)	δ ~3.2 ppm (s, 3H, -OCH_3)	Characteristic methoxy singlet.
δ ~3.0 ppm (t, 2H, -CH_2-N)	Methylene adjacent to nitrogen.	
δ ~1.8 ppm (t, 2H, -C-CH_2-)	Methylene between ring and amine.	
δ ~1.5-1.9 ppm (m, 8H, Ring)	Cyclopentyl protons.	
IR Spectrum	~2950 cm^{-1} (C-H stretch)	
~1080 cm^{-1} (C-O ether)	Strong band.	
No signal at 2250 cm^{-1}	Confirms complete reduction of nitrile.	
Melting Point	145°C - 155°C (Estimated)	Sharp range indicates high purity.

Troubleshooting Guide

Problem	Probable Cause	Solution
Low Yield in Step 1	Wet THF or inactive n-BuLi.	Titrate n-BuLi before use. Ensure THF is freshly distilled.
Elimination in Step 2	Temperature too high; NaH too aggressive.	Keep reaction at 0°C during addition. Ensure inert atmosphere.
Incomplete Reduction	Old LiAlH4; insufficient reflux time.	Use fresh LiAlH4 pellets. Monitor via TLC (disappearance of nitrile).
Oily Product (Step 4)	Impurities or wet solvents.[3]	Dry the ether phase thoroughly before adding HCl. Triturate oil with pentane.

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